



Protocol for Gallbladder Ejection Fraction Calculation with Disofenin

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For Researchers, Scientists, and Drug Development Professionals

Application Notes

The calculation of Gallbladder Ejection Fraction (GBEF) using Technetium-99m (Tc-99m) labeled **Disofenin**, a hepatobiliary iminodiacetic acid (HIDA) scan, is a quantitative diagnostic tool used to assess the motor function of the gallbladder. This scintigraphic procedure is instrumental in evaluating patients with suspected biliary dyskinesia or chronic acalculous cholecystitis, conditions characterized by abnormal gallbladder motility in the absence of gallstones.

The principle of the test involves the intravenous administration of Tc-99m **Disofenin**, which is taken up by hepatocytes and excreted into the biliary system. This allows for visualization of the liver, bile ducts, and gallbladder.[1] After the gallbladder is adequately filled with the radiotracer, a cholecystagogue, typically a synthetic form of cholecystokinin (CCK) like sincalide or a standard fatty meal, is administered to stimulate gallbladder contraction.[2] Dynamic imaging is performed to measure the rate and percentage of radiotracer ejected from the gallbladder over a specific period.[2]

An abnormally low GBEF is indicative of impaired gallbladder emptying, which can correlate with clinical symptoms and help guide therapeutic decisions, such as cholecystectomy. The methodology of cholecystagogue administration, particularly the infusion rate of CCK, has been shown to influence the GBEF results, with slower infusions being more physiologic and potentially more accurate.[3]



Experimental Protocol

This protocol outlines the standardized procedure for performing a GBEF calculation using Tc-99m **Disofenin**.

- 1. Patient Preparation:
- Patients should be fasting for a minimum of 4 hours prior to the study to ensure a baseline state of gallbladder filling.[2][4][5]
- If a patient has been fasting for more than 24 hours, pretreatment with a slow infusion of CCK may be necessary to empty a sludge-filled gallbladder, followed by a waiting period of at least 30 minutes before injecting the radiopharmaceutical.[2][4][5]
- A review of the patient's current medications is crucial, as opioids and other drugs can interfere with gallbladder motility.
- 2. Radiopharmaceutical Administration:
- Administer approximately 5 mCi (185 MBq) of Tc-99m Disofenin intravenously.[4][5] The dosage may be adjusted based on institutional guidelines and patient characteristics.[2]
- 3. Imaging Acquisition Phase 1 (Gallbladder Filling):
- Position the patient in the supine position under a large field-of-view gamma camera equipped with a low-energy, high-resolution collimator.[2][5]
- Begin dynamic imaging immediately after radiotracer injection, acquiring images at a rate of one frame per minute for 60 minutes. [2][5] The anterior projection is typically used. [5]
- Confirm gallbladder filling, which usually occurs within 60 minutes. [4][5]
- 4. Gallbladder Stimulation:
- CCK (Sincalide) Infusion:
 - The recommended method is a slow intravenous infusion of sincalide at a dose of 0.02 μg/kg.[2][4]



- The infusion duration can vary, with 30-minute and 60-minute protocols being common.[2]
 [4] A 60-minute infusion is suggested for more consistent gallbladder contractility.[4]
- Fatty Meal Alternative:
 - In cases of CCK contraindication or unavailability, a standardized fatty meal can be used.
- 5. Imaging Acquisition Phase 2 (Gallbladder Emptying):
- Continue dynamic imaging for at least 30 to 60 minutes following the administration of the cholecystagogue.[4] The imaging parameters remain the same as in Phase 1.
- 6. Data Analysis and GBEF Calculation:
- Draw regions of interest (ROIs) around the gallbladder and an adjacent area of the liver (for background correction) on the acquired images.[2][4]
- Generate a time-activity curve for the gallbladder, corrected for background radiation.[4][5]
- Calculate the GBEF using the following formula:
 - GBEF (%) = [(Maximum Gallbladder Counts Minimum Gallbladder Counts) / Maximum Gallbladder Counts] x 100[2][4][5]
 - Maximum counts represent the activity in the gallbladder just before cholecystagogue administration, and minimum counts represent the lowest activity after gallbladder contraction.

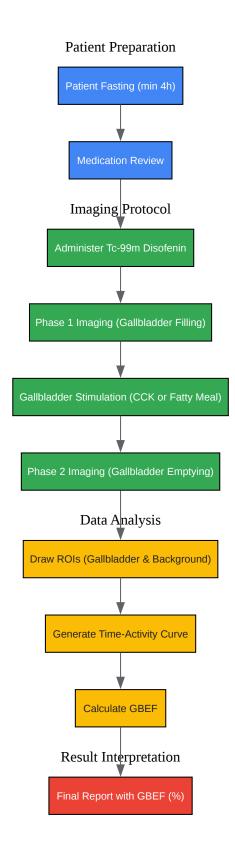
Quantitative Data Summary



Parameter	Value	Reference
Radiopharmaceutical	Technetium-99m (Tc-99m) Disofenin	[2]
Dosage	~5 mCi (185 MBq)	[4][5]
Patient Fasting	Minimum 4 hours	[2][4][5]
Imaging	Dynamic, 1 frame/minute	[2][5]
Cholecystagogue (CCK)	Sincalide, 0.02 μg/kg	[2][4]
CCK Infusion Time	30-60 minutes	[2][4]
Normal GBEF (with CCK)	≥ 35%	
GBEF Calculation Formula	(Max Counts - Min Counts) / Max Counts * 100	[2][4][5]

Visualizations





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Caption: Workflow for Gallbladder Ejection Fraction Calculation.



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